

An In-depth Technical Guide to Oct-2-en-4-ol

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Compound of Interest

Compound Name: Oct-2-en-4-ol

Cat. No.: B8769673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Oct-2-en-4-ol**, a secondary alcohol with applications in the flavor and fragrance industry. This document consolidates key chemical and physical properties, experimental data, and a detailed synthesis protocol.

Chemical and Physical Properties

Oct-2-en-4-ol is a clear, light yellow liquid with a fruity, berry-like aroma.^[1] It is insoluble in water but soluble in ethanol.^[1] The fundamental properties of this compound are summarized in the table below, compiled from various chemical databases.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1][2], NIST[3], ChemicalBook[4]
Molecular Weight	128.21 g/mol	PubChem[1][2], NIST[3], ChemicalBook[4]
CAS Registry Number	4798-61-2	NIST[3], PubChem[1]
Appearance	Clear light yellow liquid	The Good Scents Company[5], PubChem[1]
Boiling Point	175.00 to 176.00 °C @ 760.00 mm Hg	The Good Scents Company[5], PubChem[1]
Density	0.830-0.838 g/cm ³	PubChem[1]
Refractive Index	1.438-1.442	The Good Scents Company[5], PubChem[1]
Flash Point	146.00 °F (63.33 °C)	The Good Scents Company[5]
Solubility	Insoluble in water; 50% soluble in ethanol	PubChem[1]

Synthesis Protocol

A common method for the synthesis of (E)-**oct-2-en-4-ol** is the reduction of (E)-oct-2-en-4-one using a reducing agent such as lithium aluminum hydride (LiAlH₄) in an inert atmosphere.[4]

Experimental Protocol: Synthesis of (E)-**oct-2-en-4-ol**[4]

Materials:

- (E)-Oct-2-en-4-one
- Lithium aluminum hydride (LiAlH₄)
- Tetrahydrofuran (THF), anhydrous

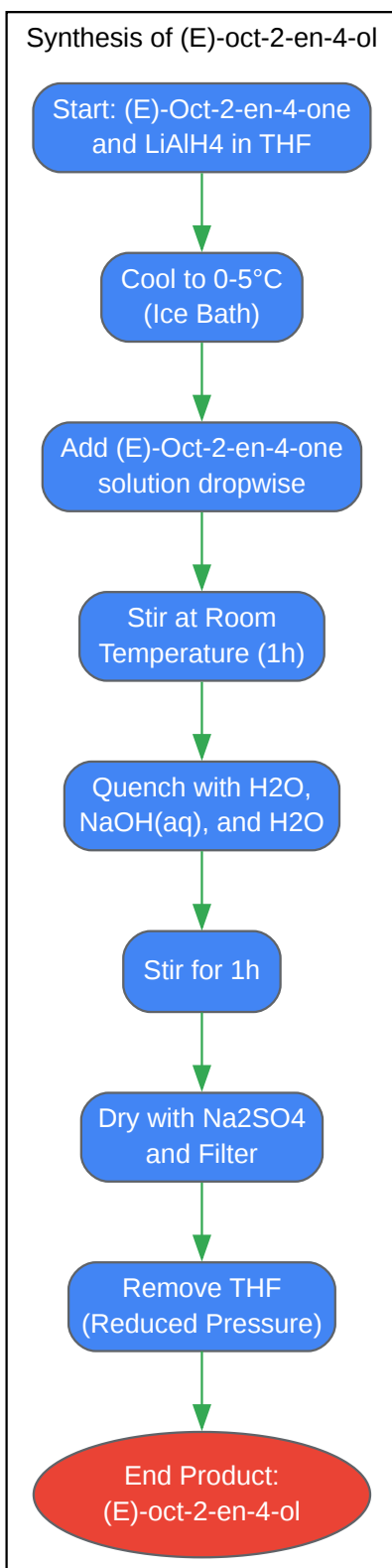
- Water, deionized
- 10% Sodium hydroxide (NaOH) solution
- Sodium sulfate (Na₂SO₄), anhydrous
- Nitrogen gas
- Ice bath

Procedure:

- Under a nitrogen atmosphere, a dispersion of LiAlH₄ (1.8 g, 47.4 mmol) in anhydrous THF (50 ml) is cooled in an ice bath.
- A solution of (E)-Oct-2-en-4-one (10.0 g, 79.2 mmol) in anhydrous THF (50 ml) is added dropwise over 30 minutes, maintaining the reaction temperature below 5°C.
- The mixture is stirred at room temperature for 1 hour.
- The reaction is then cooled to 0°C in an ice bath, and water (1.8 g) is added slowly, ensuring the temperature does not exceed 7°C.
- A 10% aqueous solution of NaOH (1.8 g) followed by water (5.4 g) is added.
- The ice bath is removed, and the mixture is stirred for 1 hour, during which a white precipitate forms.
- Anhydrous sodium sulfate (10.0 g) is added, and the mixture is filtered.
- The THF is removed from the filtrate under reduced pressure (40°C, 4 mbar) to yield (E)-**oct-2-en-4-ol**.

Expected Yield: Approximately 9.59 g (90%).[\[4\]](#)

Below is a graphical representation of the synthesis workflow.



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Synthesis workflow for (E)-**oct-2-en-4-ol**.

Biological Activity and Potential Applications

While **Oct-2-en-4-ol** itself is primarily documented as a flavoring agent, the broader class of secondary alcohols and related unsaturated compounds are of interest in drug discovery and development for their potential biological activities. For instance, various essential oils containing structurally related compounds have demonstrated antimicrobial, antioxidant, and cytotoxic activities.^{[6][7][8]}

At present, there is limited specific research available in the public domain detailing the direct involvement of **Oct-2-en-4-ol** in specific signaling pathways or its extensive use in drug development. The primary application remains within the food and fragrance industries, where it is recognized as a flavoring agent by the Joint FAO/WHO Expert Committee on Food Additives (JECFA).^[1]

Safety and Handling

Oct-2-en-4-ol is classified as harmful if swallowed and causes serious eye irritation.^{[1][5]} Standard laboratory safety protocols, including the use of personal protective equipment such as safety goggles and gloves, should be followed when handling this compound.

Hazard Statement	GHS Classification
Harmful if swallowed	H302 (Acute toxicity, oral) ^[1]
Causes serious eye irritation	H319 (Serious eye damage/eye irritation) ^[1]

For further in-depth research, scientists are encouraged to consult specialized chemical and toxicological databases. While information on specific signaling pathways is not readily available, the provided synthesis protocol and physicochemical data serve as a solid foundation for future investigations into the potential therapeutic applications of **Oct-2-en-4-ol** and its derivatives.

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